

Administration of 10-Methoxyibogamine in Preclinical Animal Models: Application Notes and Protocols

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Compound of Interest

Compound Name: 10-Methoxyibogamine

Cat. No.: B8700735

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These application notes provide a comprehensive overview of the common administration routes for **10-Methoxyibogamine** (10-MeO-Ibogamine) in preclinical animal models, primarily focusing on rats and mice. Detailed experimental protocols, quantitative data summaries, and procedural diagrams are included to facilitate study design and execution. **10-Methoxyibogamine** is often referred to as ibogaine in the scientific literature, and this document uses the terms interchangeably.

Introduction

10-Methoxyibogamine is a psychoactive indole alkaloid with potential therapeutic applications, particularly in the context of substance use disorders. Preclinical research in animal models is crucial for elucidating its mechanisms of action, pharmacokinetic profile, and safety. The choice of administration route is a critical variable that can significantly impact the bioavailability, metabolism, and ultimately, the pharmacological effects of the compound. This document outlines the four most common administration routes used in preclinical studies: oral gavage (P.O.), intraperitoneal (I.P.), subcutaneous (S.C.), and intravenous (I.V.).

Quantitative Data Summary

The following tables summarize key quantitative data related to the administration of **10-Methoxyibogamine** in preclinical animal models. These values are compiled from various studies and should be considered in the context of the specific experimental conditions of each study.

Table 1: Dosage and Vehicle Information for **10-Methoxyibogamine** Administration

Administration Route	Animal Model	Dosage Range (mg/kg)	Vehicle Solutions	Reference(s)
Oral (P.O.)	Mouse	10 - 60	Distilled water, Distilled water + 50 µL of Tween 10	[1][2]
Oral (P.O.)	Rat	50	Not specified	[3]
Intraperitoneal (I.P.)	Rat	40 - 80	Saline (0.9% NaCl), Not specified	[3][4][5]
Intraperitoneal (I.P.)	Mouse	40	Not specified	[6]
Subcutaneous (S.C.)	Rat	50	Saline (0.9% NaCl)	[4]
Intravenous (I.V.)	Rat	1 - 20	Not specified	[7]

Table 2: Pharmacokinetic and Tissue Distribution Data for **10-Methoxyibogamine**

Parameter	Administration Route	Animal Model	Value	Reference(s)
Half-life ($t_{1/2}$)	Intravenous (I.V.)	Rat	Distribution: 7.3 min, Elimination: 3.3 h	[8]
Intraperitoneal (I.P.)	Rat	1.22 hours	[7]	
Time to Peak Concentration (Tmax)	Intraperitoneal (I.P.)	Rat	6 minutes	[7]
Intravenous (I.V.)	Rat	1 minute	[7]	
Brain Concentration	Intraperitoneal (I.P.)	Rat	~10 μ M (at 1 hour post 40 mg/kg)	[3]
Oral (P.O.)	Rat	1 - 17 μ M (15 min - 2 hours post 50 mg/kg)	[3]	
Tissue Distribution (1 hr post-dose)	Intraperitoneal (I.P.)	Rat	Highest in fat, then liver, kidney, brain, and plasma	[1]
Subcutaneous (S.C.)	Rat	Significantly higher levels in all tissues compared to I.P.	[1]	

Note: Pharmacokinetic parameters can vary significantly based on factors such as the specific animal strain, sex, age, and the formulation of the administered compound.

Experimental Protocols

The following are detailed protocols for the administration of **10-Methoxyibogamine** via oral gavage, intraperitoneal injection, subcutaneous injection, and intravenous injection.

Protocol 1: Oral Gavage (P.O.) Administration in Mice

This protocol is adapted from standard laboratory procedures for oral gavage in mice.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- **10-Methoxyibogamine** solution
- Appropriately sized oral gavage needle (e.g., 20-22 gauge, 1.5 inches for adult mice, with a rounded tip)
- 1 ml syringe
- Animal scale
- 70% ethanol
- Personal Protective Equipment (PPE)

Procedure:

- Preparation:
 - Prepare the **10-Methoxyibogamine** solution in the desired vehicle (e.g., distilled water). Ensure it is well-dissolved or suspended.
 - Weigh the mouse to calculate the correct dosage volume. A common administration volume is 10 μ L/g of body weight.[\[13\]](#)
 - Draw the calculated volume of the solution into the syringe and attach the gavage needle.
- Restraint:
 - Securely restrain the mouse by grasping the loose skin at the back of the neck (scruffing) to immobilize the head.

- The body of the mouse should be held gently but firmly, with the head and neck extended to create a straight line to the esophagus.
- **Gavage Needle Insertion:**
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus.
 - The mouse should swallow as the needle is advanced. The needle should pass smoothly without resistance. If resistance is met, withdraw and reposition.
- **Administration:**
 - Once the needle is in the esophagus (the tip should be approximately at the level of the last rib), slowly administer the solution.
- **Post-Administration:**
 - Gently remove the gavage needle.
 - Return the mouse to its cage and monitor for any signs of distress, such as difficulty breathing.

Protocol 2: Intraperitoneal (I.P.) Injection in Rats

This protocol is based on standard guidelines for intraperitoneal injections in rats.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- **10-Methoxybupropion** solution (sterile)
- 23-25 gauge needle (e.g., 5/8 inch)
- 1 ml or 3 ml syringe
- Animal scale
- 70% ethanol

- PPE

Procedure:

- Preparation:
 - Prepare a sterile solution of **10-Methoxyibogamine** in a suitable vehicle (e.g., sterile 0.9% saline).
 - Weigh the rat to determine the correct injection volume. The maximum recommended volume is typically 10 ml/kg.
 - Draw the calculated volume into the syringe.
- Restraint:
 - Restrain the rat securely. One common method is to hold the rat with its back against your palm, with your thumb and forefinger under its front legs.
 - Tilt the rat's head downwards to allow the abdominal organs to shift cranially.
- Injection Site:
 - Locate the injection site in the lower right quadrant of the abdomen to avoid the cecum.
 - Wipe the injection site with 70% ethanol.
- Injection:
 - Insert the needle at a 30-45 degree angle into the peritoneal cavity.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ.
 - Slowly inject the solution.
- Post-Injection:
 - Withdraw the needle and return the rat to its cage.

- Monitor the animal for any adverse reactions.

Protocol 3: Subcutaneous (S.C.) Injection in Rats

This protocol follows standard procedures for subcutaneous injections in rats.

Materials:

- **10-Methoxyibogamine** solution (sterile)
- 25-27 gauge needle
- 1 ml syringe
- Animal scale
- 70% ethanol
- PPE

Procedure:

- Preparation:
 - Prepare a sterile solution of **10-Methoxyibogamine**.
 - Weigh the rat to calculate the required volume.
 - Draw the solution into the syringe.
- Restraint and Site Selection:
 - Restrain the rat.
 - The preferred site for subcutaneous injection is the loose skin over the back, between the shoulder blades.
- Injection:

- Lift the skin to create a "tent."
- Insert the needle into the base of the tented skin, parallel to the body.
- Gently aspirate to check for blood.
- Inject the solution. A small bleb will form under the skin.
- Post-Injection:
 - Withdraw the needle and briefly apply gentle pressure to the injection site.
 - Return the rat to its cage and monitor.

Protocol 4: Intravenous (I.V.) Injection in Rats (Tail Vein)

This protocol is a standard method for intravenous injections via the lateral tail vein in rats.^[18]

This procedure requires a high level of technical skill.

Materials:

- **10-Methoxyibogamine** solution (sterile)
- 27-30 gauge needle or a butterfly catheter
- 1 ml syringe
- Animal scale
- Restraint device for rats
- Heat lamp or warm water to dilate the tail veins
- 70% ethanol
- PPE

Procedure:

- Preparation:
 - Prepare a sterile solution of **10-Methoxyibogamine**.
 - Weigh the rat and calculate the injection volume. Bolus injections should not exceed 5 ml/kg.
 - Draw the solution into the syringe, ensuring there are no air bubbles.
- Restraint and Vein Dilation:
 - Place the rat in a suitable restraint device.
 - Warm the tail using a heat lamp or by immersing it in warm water to make the lateral tail veins more visible and accessible.
- Injection:
 - Wipe the tail with 70% ethanol.
 - Position the needle, bevel up, parallel to the vein and insert it into the lumen of one of the lateral tail veins.
 - If the needle is correctly placed, a small amount of blood may enter the hub of the needle.
 - Slowly inject the solution. There should be no resistance, and the vein should blanch.
- Post-Injection:
 - Carefully withdraw the needle and apply gentle pressure to the injection site with a piece of gauze to prevent bleeding.
 - Return the rat to its cage and monitor for any adverse effects.

Visualization of Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the workflows for each administration route.

Caption: Workflow for Oral Gavage Administration of **10-Methoxyibogamine** in Mice.

Caption: Workflow for Intraperitoneal Injection of **10-Methoxyibogamine** in Rats.

Caption: Workflow for Subcutaneous Injection of **10-Methoxyibogamine** in Rats.

Caption: Workflow for Intravenous Tail Vein Injection of **10-Methoxyibogamine** in Rats.

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